

Technical Support Center: Mitigating β -Elimination of Protected Serine

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Compound of Interest

Compound Name: *N*-Boc-D-serine methyl ester

Cat. No.: B558445

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Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource is designed to provide you with comprehensive troubleshooting guides and frequently asked questions (FAQs) to effectively address and prevent β -elimination of serine residues during solid-phase peptide synthesis (SPPS).

Frequently Asked Questions (FAQs)

Q1: What is β -elimination of serine and why is it a problem in peptide synthesis?

A1: β -elimination is a common side reaction that affects serine (Ser) and other β -hydroxy amino acids. Under basic conditions, the proton on the α -carbon of the serine residue is abstracted. This is followed by the elimination of the hydroxyl group from the β -carbon, resulting in the formation of a dehydroalanine (Dha) residue. This modification is problematic as it alters the peptide's structure, which can lead to a loss of biological activity. The highly reactive Dha can also further react with nucleophiles present in the reaction mixture, such as piperidine,

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